

Thermophysical Properties of Liquid 2-Fluorobutane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Fluorobutane

Cat. No.: B1230682

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Introduction

2-Fluorobutane (sec-butyl fluoride) is a halogenated hydrocarbon with potential applications in various fields, including as a refrigerant, solvent, and intermediate in organic synthesis. A thorough understanding of its thermophysical properties is crucial for process design, safety analysis, and the development of new applications, particularly in the pharmaceutical and chemical industries where precise control of fluid behavior is paramount. This technical guide provides a comprehensive overview of the key thermophysical properties of liquid **2-Fluorobutane**, presenting critically evaluated data, detailed descriptions of relevant experimental methodologies, and a logical workflow for their determination.

The data presented herein is primarily sourced from the National Institute of Standards and Technology (NIST) / TRC Web Thermo Tables, which provides critically evaluated data based on a comprehensive review of available literature.^[1] While the specific experimental sources for each data point are not detailed in the database, this guide outlines the standard, state-of-the-art experimental techniques used to measure these fundamental properties.

Quantitative Data on Thermophysical Properties

The following tables summarize the temperature-dependent thermophysical properties of liquid **2-Fluorobutane** in equilibrium with its vapor.

Table 1: Density of Liquid **2-Fluorobutane**[\[1\]](#)

Temperature (K)	Density (g/cm ³)
200	0.845
220	0.820
240	0.794
260	0.768
280	0.741
300	0.713
320	0.684
340	0.652
360	0.618
380	0.579
400	0.534

Table 2: Viscosity of Liquid **2-Fluorobutane**[\[1\]](#)

Temperature (K)	Viscosity (mPa·s)
200	0.68
220	0.49
240	0.37
260	0.29
280	0.23
300	0.19
320	0.16
340	0.13
360	0.11
380	0.09
400	0.08

Table 3: Thermal Conductivity of Liquid **2-Fluorobutane**[\[1\]](#)

Temperature (K)	Thermal Conductivity (W/m·K)
200	0.119
220	0.111
240	0.103
260	0.095
280	0.088
300	0.081
320	0.074
340	0.067
360	0.061
380	0.055
400	0.049

Table 4: Heat Capacity at Saturation Pressure of Liquid **2-Fluorobutane**[\[1\]](#)

Temperature (K)	Heat Capacity (J/mol·K)
200	134.1
220	137.2
240	141.0
260	145.5
280	150.8
300	157.0
320	164.3
340	173.0
360	183.5
380	196.6
400	213.5

Experimental Protocols

While the specific experimental apparatus and procedures used to generate the data in the tables above are not publicly detailed, this section describes the common and accepted methodologies for measuring the thermophysical properties of liquids.

Density Measurement

1. Vibrating Tube Densitometry:

- Principle: This technique is based on the principle that the natural frequency of a vibrating U-shaped tube changes with the mass of the fluid it contains. A more dense fluid will result in a lower vibration frequency.
- Methodology:
 - The sample liquid is introduced into a thermostatically controlled, oscillating U-tube.

- The oscillation period of the U-tube is precisely measured electronically.
- The density of the sample is calculated from the oscillation period using a pre-established calibration with fluids of known density (e.g., dry air and pure water).
- Temperature is precisely controlled throughout the measurement, as density is highly temperature-dependent.

2. Pycnometry:

- Principle: This gravimetric method involves determining the mass of a precise, known volume of the liquid.
- Methodology:
 - A glass vessel with a precisely known internal volume, called a pycnometer, is weighed when empty, clean, and dry.
 - The pycnometer is then filled with the sample liquid, ensuring no air bubbles are present, and brought to a constant, known temperature in a thermostatic bath.
 - The filled pycnometer is weighed again.
 - The density is calculated by dividing the mass of the liquid (the difference between the filled and empty weights) by the known volume of the pycnometer.

Viscosity Measurement

1. Capillary Viscometry:

- Principle: This method is based on Poiseuille's law, which relates the viscosity of a fluid to the time it takes for a known volume to flow through a capillary of known dimensions under a given pressure head.
- Methodology:
 - A glass capillary viscometer (e.g., an Ostwald or Ubbelohde viscometer) is filled with a precise volume of the sample liquid.

- The viscometer is placed in a constant temperature bath to reach thermal equilibrium.
- The liquid is drawn up one arm of the viscometer by suction.
- The time taken for the liquid meniscus to fall between two etched marks is measured with a stopwatch.
- The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

2. Rotational Viscometry:

- Principle: This method measures the torque required to rotate a spindle immersed in the sample liquid at a constant angular velocity. The resistance to this rotation is proportional to the viscosity of the fluid.
- Methodology:
 - A spindle of a specific geometry is attached to a motor and immersed in the sample liquid, which is maintained at a constant temperature.
 - The spindle is rotated at a known speed.
 - The torque required to maintain this constant speed is measured by the instrument.
 - The dynamic viscosity is calculated from the measured torque, the rotational speed, and the geometry of the spindle and sample container.

Thermal Conductivity Measurement

1. Transient Hot-Wire Method:

- Principle: This is a highly accurate and widely used method. It involves monitoring the temperature rise of a thin, electrically heated wire immersed in the liquid over a short period. The rate of temperature increase is inversely related to the thermal conductivity of the surrounding fluid.

- Methodology:
 - A thin platinum wire is submerged in the liquid sample within a thermostatically controlled cell.
 - A step-wise voltage is applied to the wire, causing it to heat up and act as both a heat source and a resistance thermometer.
 - The change in the wire's resistance, and therefore its temperature, is measured with high precision as a function of time.
 - The thermal conductivity is determined from the slope of the temperature rise versus the logarithm of time, based on the theory of transient heat conduction from a line source.

Heat Capacity Measurement

1. Differential Scanning Calorimetry (DSC):

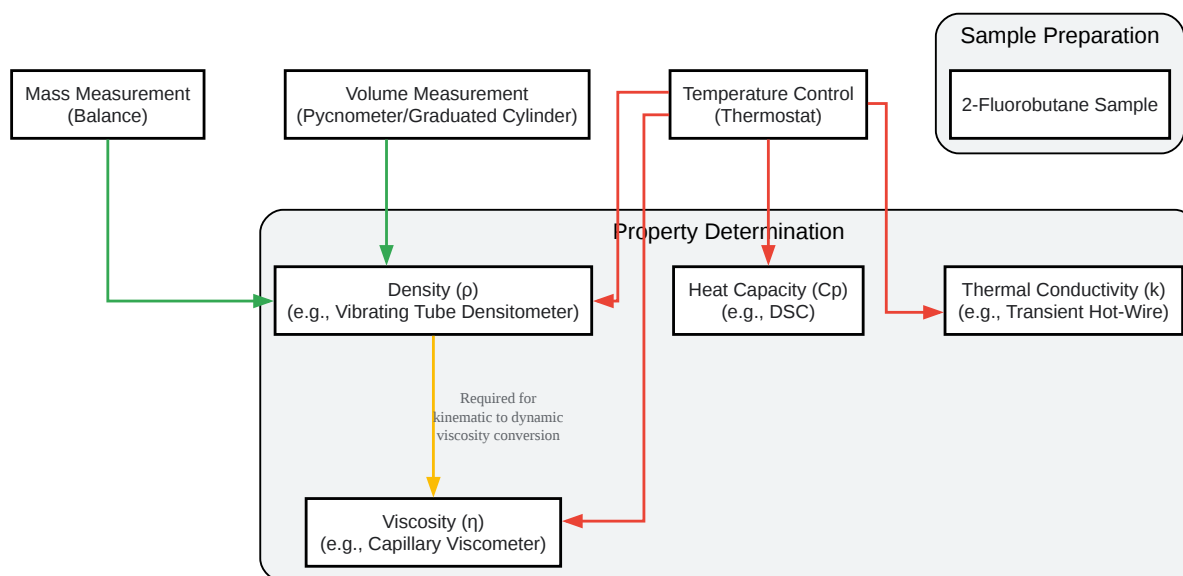
- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference material as a function of temperature.
- Methodology:
 - A small, accurately weighed amount of the liquid sample is sealed in a pan. An identical empty pan serves as the reference.
 - Both the sample and reference pans are placed in the DSC instrument and subjected to a controlled temperature program (e.g., a constant heating rate).
 - The instrument measures the differential heat flow to the sample and reference pans required to maintain them at the same temperature.
 - The heat capacity of the sample is determined by comparing its heat flow signal to that of a known standard (e.g., sapphire) run under the same conditions.

2. Method of Mixtures (Calorimetry):

- Principle: This classic method involves the transfer of a known quantity of heat to a measured mass of the liquid and observing the resulting temperature change.
- Methodology:
 - A known mass of the liquid is placed in a well-insulated container (calorimeter).
 - A known amount of heat is supplied to the liquid, either by an electric heater (electrical method) or by adding a pre-heated solid of known heat capacity.
 - The initial and final equilibrium temperatures of the liquid are measured.
 - The heat capacity is calculated from the heat input, the mass of the liquid, and the measured temperature change, after accounting for any heat absorbed by the calorimeter itself.

Experimental and Logical Workflow

The determination of thermophysical properties often follows a logical sequence, as some properties are required for the calculation of others. The following diagram illustrates a typical workflow.



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Caption: A logical workflow for the experimental determination of thermophysical properties of a liquid.

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References

- 1. WTT- Under Construction Page [wtt-pro.nist.gov]
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